

Synthesis of N,N'-di-tert-butylcarbodiimide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,N'-di-tert-Butylcarbodiimide*

Cat. No.: B1329350

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

N,N'-di-tert-butylcarbodiimide (DTBC) is a highly versatile and sterically hindered carbodiimide used extensively in organic synthesis. Its primary application lies in the formation of amide and ester bonds, making it a valuable reagent in peptide synthesis and the development of small molecule therapeutics.[1][2] The bulky tert-butyl groups enhance its stability and minimize side reactions often observed with less hindered carbodiimides.[2] This technical guide provides an in-depth overview of the primary synthetic routes to **N,N'-di-tert-butylcarbodiimide**, complete with detailed experimental protocols, quantitative data for comparison, and workflow diagrams to aid in laboratory implementation.

Physicochemical Properties of N,N'-di-tert-butylcarbodiimide

Property	Value
CAS Number	691-24-7 [1]
Molecular Formula	C9H18N2 [2]
Molecular Weight	154.25 g/mol
Appearance	Colorless to almost colorless clear liquid [2]
Boiling Point	48-50 °C at 12 mmHg [1]
Density	0.800 g/mL at 20-25 °C [1]
Refractive Index (n ₂₀ /D)	1.428

Synthetic Routes

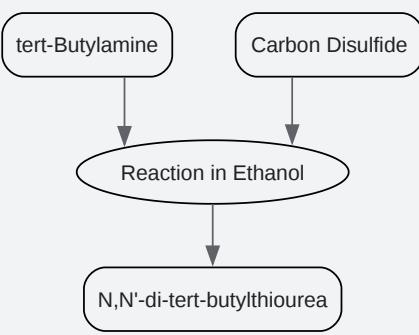
There are two primary and well-established methods for the synthesis of **N,N'-di-tert-butylcarbodiimide**, starting from either N,N'-di-tert-butylthiourea or N,N'-di-tert-butylurea.

Synthesis from N,N'-di-tert-butylthiourea

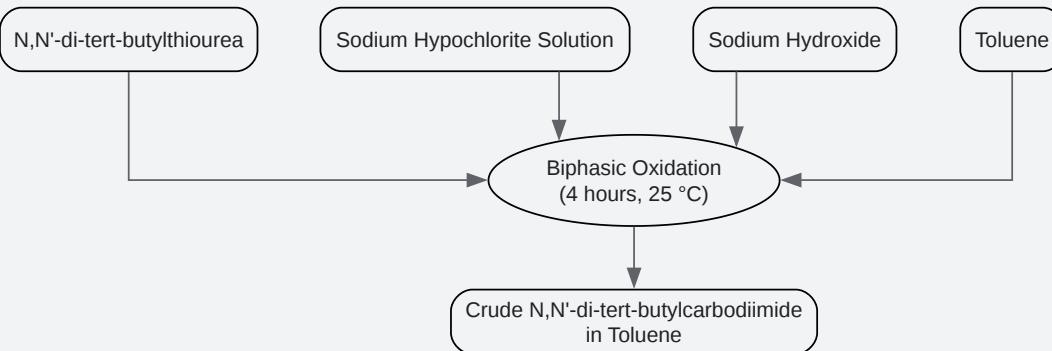
This method involves the oxidative desulfurization of N,N'-di-tert-butylthiourea. A common and effective oxidizing agent for this transformation is sodium hypochlorite in a biphasic system. This route is often favored for its relatively mild conditions and good yields.

Experimental Workflow: Synthesis from N,N'-di-tert-butylthiourea

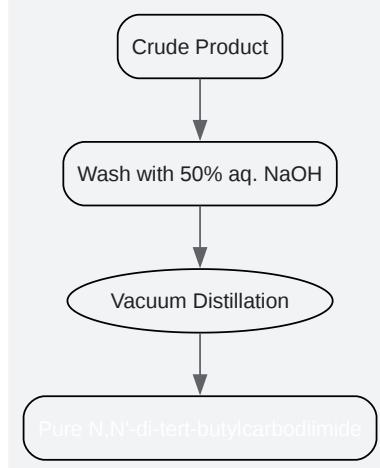
Preparation of N,N'-di-tert-butylthiourea

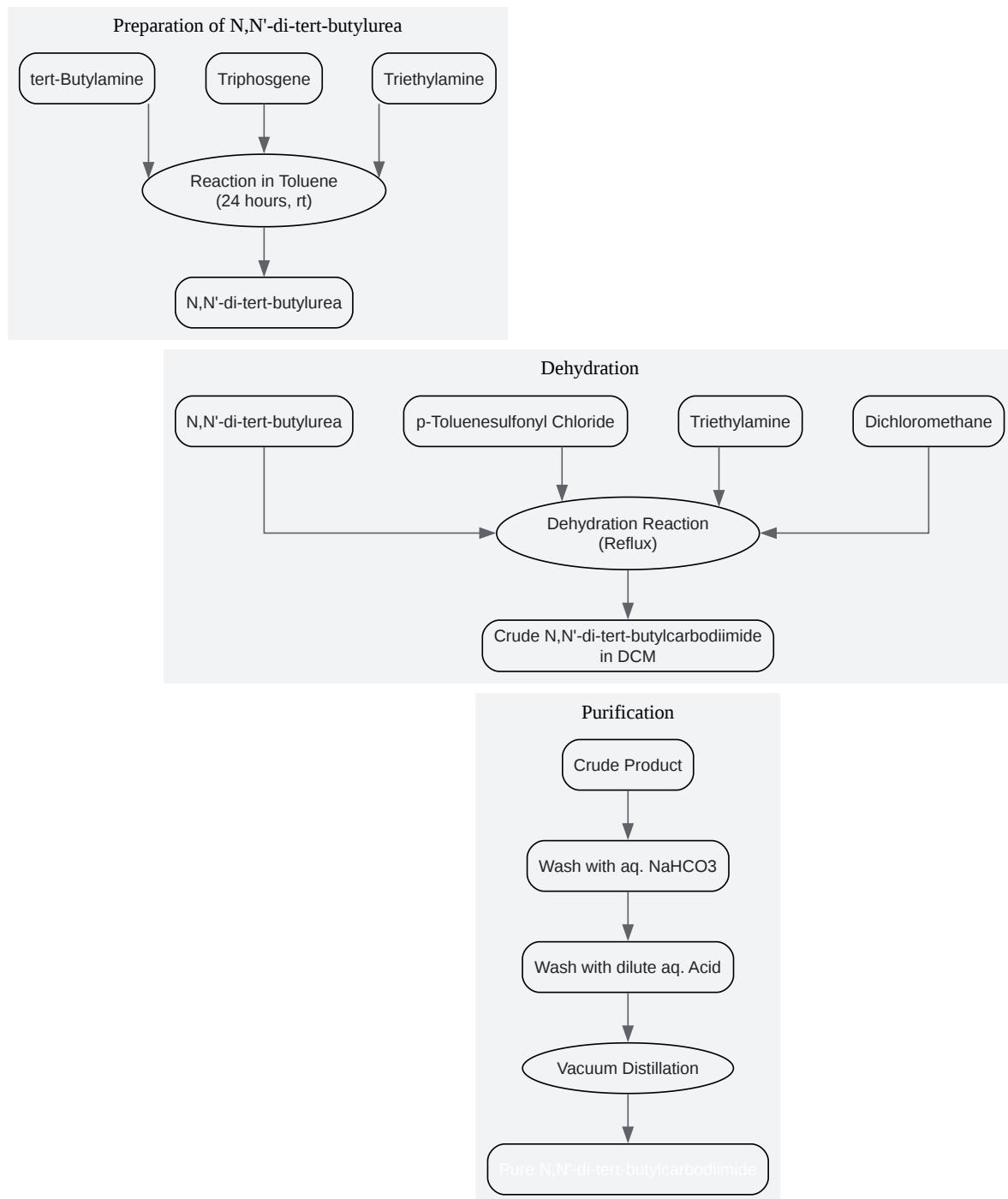


Oxidative Desulfurization



Purification



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N,N'-DI-TERT-BUTYLCARBODIIMIDE CAS#: 691-24-7 [m.chemicalbook.com]
- 2. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [Synthesis of N,N'-di-tert-butylcarbodiimide: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1329350#synthesis-of-n-n-di-tert-butylcarbodiimide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com